

Stearoyl chloride melting point and boiling point

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Compound of Interest

Compound Name: Stearoyl chloride

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An In-depth Technical Guide to the Physical Properties of **Stearoyl Chloride**

This technical guide provides a comprehensive overview of the melting and boiling points of **stearoyl chloride** (CAS 112-76-5), a key intermediate in various chemical syntheses. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields.

Core Physical Properties

Stearoyl chloride, also known as octadecanoyl chloride, is the acyl chloride derivative of stearic acid.^[1] Its physical state at ambient temperature is dependent on its melting point, appearing as a colorless to pale yellow liquid or a white, waxy solid.^{[1][2][3]}

Quantitative Data

The melting and boiling points of **stearoyl chloride** have been reported across various sources. The following table summarizes these key physical constants.

Property	Value	Conditions	Reference(s)
Melting Point	19 - 21 °C	Not specified	[2]
20 °C	Not specified		
21 - 22 °C	Literature value	[4][5][6][7][8]	
23 °C	Not specified	[9][10]	
25 °C	Not specified	[3]	
Boiling Point	174 - 178 °C	at 2 mmHg	[4][5][6][8]
214 - 216 °C	at 15 mmHg	[2]	
215 °C	at 15 mmHg	[9][10]	

Experimental Protocols

The determination of melting and boiling points for **stearoyl chloride** follows standard organic chemistry laboratory procedures. Due to its reactivity, particularly with water, handling under anhydrous conditions is recommended.

Melting Point Determination

A standard capillary melting point apparatus can be used to determine the melting point range.

Methodology:

- A small, dry sample of solid **stearoyl chloride** is packed into a capillary tube.
- The capillary tube is placed in the heating block of a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the substance is completely liquid are recorded as the melting point range.

Boiling Point Determination

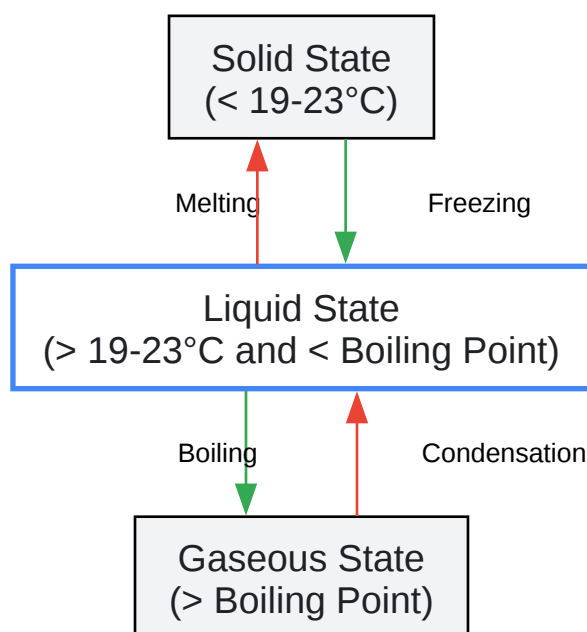
The boiling point of **stearoyl chloride** is typically determined under reduced pressure to prevent decomposition at higher temperatures.

Methodology:

- A sample of **stearoyl chloride** is placed in a distillation flask suitable for vacuum distillation.
- The apparatus is assembled with a condenser, a receiving flask, and a connection to a vacuum pump with a manometer to monitor the pressure.
- The system is evacuated to the desired pressure (e.g., 2 mmHg or 15 mmHg).
- The distillation flask is heated.
- The temperature at which the liquid boils and its vapor condenses is recorded as the boiling point at that specific pressure.

Logical Relationships of Physical States

The physical state of **stearoyl chloride** is a direct function of its temperature relative to its melting and boiling points. This relationship can be visualized as a simple phase transition diagram.



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Caption: Phase transitions of **stearoyl chloride**.

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